

A Technical Guide to 4-(4-Chlorophenyl)cyclohexanecarboxylates: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: 4-Chlorophenyl
cyclohexanecarboxylate

Cat. No.: B290939

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This guide provides an in-depth technical overview of 4-(4-Chlorophenyl)cyclohexanecarboxylates, a class of chemical compounds with significant relevance in pharmaceutical and materials science research. Due to the topic's specificity, this document focuses on the common synthetic precursor, 4-(4-Chlorophenyl)cyclohexanecarboxylic acid, and details the subsequent esterification processes to yield the target carboxylates. This approach provides a comprehensive understanding of the chemistry, properties, and handling of these valuable compounds.

Core Compound Identification and Properties

The direct query for a single CAS number for "4-(4-Chlorophenyl)cyclohexanecarboxylate" is ambiguous as the ester group is unspecified. Instead, the core of this chemical family is the precursor acid, which exists in different isomeric forms.

Precursor: 4-(4-Chlorophenyl)cyclohexanecarboxylic Acid

This carboxylic acid is the foundational building block for synthesizing the target esters. It is commercially available and well-characterized.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₅ ClO ₂	[1][2][3]
Molecular Weight	238.71 g/mol	[4]
Appearance	White to yellow powder or crystals	[1]
Melting Point	249.0-255.0 °C (trans isomer)	[2]
Primary CAS Numbers	95233-37-7 (isomer mixture/unspecified)	[5][6]
49708-81-8 (trans isomer)	[1][2][3][7]	

The trans isomer is of particular interest in many applications due to its specific stereochemistry, which can be crucial for biological activity or material properties.[3][8]

Synthesis and Mechanism

The synthesis of 4-(4-Chlorophenyl)cyclohexanecarboxylates is a two-stage process: first, the synthesis of the carboxylic acid precursor, followed by its esterification.

Synthesis of 4-(4-Chlorophenyl)cyclohexanecarboxylic Acid

A common and scalable method for producing the acid precursor is through a Friedel-Crafts reaction.

Workflow for Synthesis of 4-(4-Chlorophenyl)cyclohexanecarboxylic Acid



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Caption: Friedel-Crafts pathway for carboxylic acid synthesis.

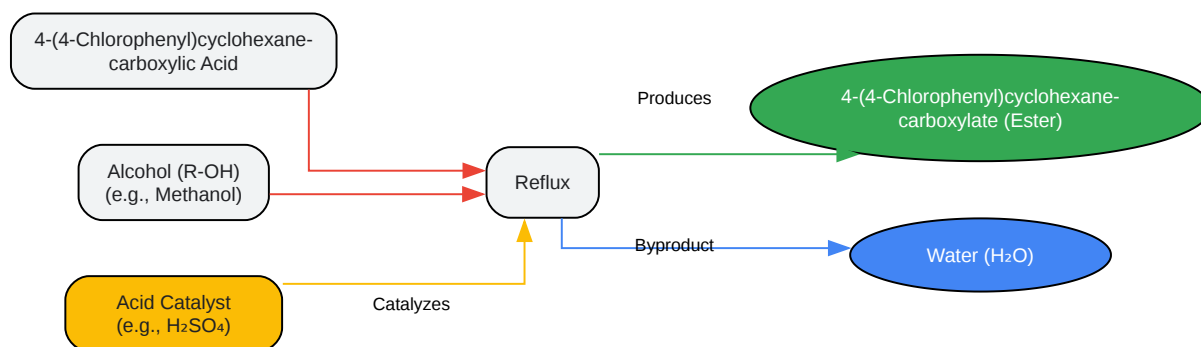
Experimental Protocol:

- Reaction Setup: In a suitable reaction vessel, charge carbon disulfide and aluminum chloride. Stir the mixture to ensure homogeneity.[8]
- Friedel-Crafts Acylation: Cool the mixture to between -30°C and -35°C . Slowly add cyclohexene, maintaining the low temperature.[8] This is followed by the addition of trichloroacetyl chloride. This choice of reagent over simpler acyl chlorides can improve reaction control and yield.[9]
- Alkylation: After the initial reaction, warm the mixture to approximately 5°C and add chlorobenzene.[8]
- Hydrolysis: Upon completion, the intermediate is hydrolyzed. This is typically achieved by adding a strong base like sodium hydroxide (NaOH) solution and heating, for instance, to 70°C for several hours.[8]
- Acidification and Isolation: The reaction mixture is then cooled and acidified with an acid like hydrochloric acid (HCl) to a pH of 1-2. This protonates the carboxylate salt, causing the desired carboxylic acid to precipitate.[5][8]
- Purification: The crude product is collected by filtration, washed with water, and can be further purified by recrystallization from a suitable solvent such as ethanol to achieve high purity (e.g., $>99\%$).[5]

Esterification to 4-(4-Chlorophenyl)cyclohexanecarboxylates

The most common method for converting the carboxylic acid to its corresponding ester is the Fischer esterification. This acid-catalyzed reaction is an equilibrium process where an alcohol is reacted with the carboxylic acid.

Workflow for Fischer Esterification



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Caption: General workflow for Fischer esterification.

Experimental Protocol (Example: Methyl Ester Synthesis):

This protocol is adapted from the synthesis of Methyl 4-(4-chlorophenyl)cyclohexanecarboxylate (CAS: 128208-10-6).^{[10][11]}

- **Dissolution:** Dissolve 4-(4-chlorophenyl)cyclohexanecarboxylic acid (e.g., 8.4 mmol) in an excess of the desired alcohol, which also serves as the solvent (e.g., 20 mL of methanol).^{[8][10]} Using the alcohol as the solvent drives the equilibrium toward the product side.
- **Catalysis:** Add a catalytic amount of a strong acid, such as sulfuric acid (H₂SO₄) (e.g., 0.1 mL).^{[8][10]} The acid protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the alcohol.^[12]
- **Reaction:** Reflux the mixture. The reaction progress should be monitored using an appropriate technique, such as Thin-Layer Chromatography (TLC), until the starting material is consumed.^[8]
- **Workup and Isolation:** After cooling, the excess alcohol is removed under reduced pressure (e.g., via a rotary evaporator). The resulting residue is the crude ester product.^{[8][10]}
- **Purification:** Further purification can be achieved through techniques like column chromatography or distillation, depending on the physical properties of the resulting ester.

Other esterification methods, such as using dicyclohexylcarbodiimide (DCC) with 4-dimethylaminopyridine (DMAP), can be employed for more sensitive substrates or when milder conditions are required.[13]

Applications and Research Significance

The 4-(4-chlorophenyl)cyclohexane moiety is a valuable structural motif in medicinal chemistry and materials science.

- **Pharmaceutical Intermediate:** The most prominent application is as a key intermediate in the synthesis of the antimalarial drug Atovaquone.[4][8] The specific stereochemistry of the cyclohexane ring is often critical for the biological activity of the final drug product.[8]
- **Antibacterial Agents:** Derivatives of 4-(4-Chlorophenyl)cyclohexanecarboxylic acid, specifically hydrazone derivatives, have been synthesized and evaluated for their in-vitro antibacterial activity against both Gram-positive (e.g., *Staphylococcus aureus*) and Gram-negative (e.g., *Escherichia coli*) bacteria.[10] These studies demonstrate the potential of this chemical scaffold in developing new antimicrobial agents.[10]
- **Drug Discovery Scaffold:** The cyclohexyl group can serve as a three-dimensional, metabolically stable bioisostere for a phenyl ring, potentially offering more contact points with a target protein.[14] Replacing flat aromatic rings with saturated rings like cyclohexane is a strategy to escape the "flatland" of traditional drug discovery and improve properties like lipophilicity.[15] The chloro-substituent is also a common feature in many FDA-approved drugs, influencing the molecule's electronic properties and metabolic stability.[3][16]
- **Liquid Crystals:** The rigid structure provided by the cyclohexane and phenyl rings makes this scaffold a candidate for use in the synthesis of liquid crystals.[4]

Analytical Characterization

Characterization of the final ester product is crucial to confirm its identity and purity. While data for a general unspecified ester is not available, the data for the well-documented methyl ester serves as a representative example.

Expected Analytical Data for Methyl 4-(4-chlorophenyl)cyclohexanecarboxylate:

Technique	Expected Observations
^1H NMR	Signals corresponding to the methoxy group (singlet, ~ 3.6 ppm), protons on the cyclohexane ring (multiplets, ~ 1.4 - 2.5 ppm), and protons on the chlorophenyl ring (doublets, ~ 7.2 - 7.3 ppm) would be expected.
^{13}C NMR	Signals for the ester carbonyl carbon (~ 176 ppm), carbons of the chlorophenyl ring, carbons of the cyclohexane ring, and the methoxy carbon (~ 51 ppm).
IR Spectroscopy	A strong absorption band characteristic of the ester carbonyl (C=O) stretch around 1730 cm^{-1} .
Mass Spectrometry	The mass spectrum would show a molecular ion peak (M ⁺) corresponding to the mass of the specific ester synthesized. For the methyl ester (C ₁₄ H ₁₇ ClO ₂), this would be m/z 252.09. [11]

Safety and Handling

Safety information is primarily available for the carboxylic acid precursor, and similar precautions should be taken when handling the ester derivatives until their specific toxicology is determined.

- Hazards Identification: 4-(4-Chlorophenyl)cyclohexanecarboxylic acid is classified as causing skin and eye irritation and may cause respiratory irritation.[\[17\]](#)[\[18\]](#) It may also cause damage to organs through prolonged or repeated exposure.[\[19\]](#)
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear protective gloves (e.g., nitrile rubber).[\[17\]](#)
 - Eye Protection: Use chemical safety goggles or a face shield.[\[17\]](#)
 - Skin and Body Protection: Wear suitable protective clothing.[\[17\]](#)[\[19\]](#)

- Handling and Storage:
 - Handle in a well-ventilated area to avoid dust formation and inhalation.[19][20]
 - Avoid contact with skin, eyes, and clothing.[18]
 - Store in a dry, cool, and well-ventilated place with the container tightly closed.[18][19]
 - Incompatible with strong oxidizing agents, strong bases, and amines.[18]
- First Aid Measures:
 - Skin Contact: Wash off immediately with plenty of soap and water.[18][19]
 - Eye Contact: Rinse cautiously with water for at least 15 minutes.[18][19]
 - Inhalation: Move the person to fresh air.[18]
 - Ingestion: Rinse mouth with water and do not induce vomiting. Seek immediate medical attention.[19]

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